

Application Notes & Protocols: $\text{KCu}(\text{CN})_2$ as a Reagent for Introducing Cyano Groups

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Compound of Interest

Compound Name: Cuprous potassium cyanide

Cat. No.: B1143649

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Introduction

Potassium dicyanocuprate(I), with the chemical formula $\text{KCu}(\text{CN})_2$, is an inorganic coordination compound widely recognized for its application in organic synthesis as a cyanating agent.^[1] It serves as a key reagent in reactions such as the Rosenmund-von Braun reaction, which facilitates the conversion of aryl halides into valuable aryl nitriles.^[1] Aryl nitriles are pivotal intermediates in the synthesis of pharmaceuticals, agrochemicals, and functional materials, as the cyano group can be readily transformed into other functional groups like carboxylic acids, amines, and amides.

While historically significant, the use of $\text{KCu}(\text{CN})_2$ and other simple alkali cyanides has been increasingly superseded by modern, safer cyanating agents due to the extreme toxicity of cyanide salts.^{[2][3][4]} Contemporary methods often employ palladium or nickel catalysts with less toxic cyanide sources like potassium hexacyanoferrate(II) ($\text{K}_4[\text{Fe}(\text{CN})_6]$) or zinc cyanide ($\text{Zn}(\text{CN})_2$), which offer milder reaction conditions and improved safety profiles.^{[2][5][6][7][8]}

This document provides a detailed overview of $\text{KCu}(\text{CN})_2$, its properties, a general protocol for its use in cyanation reactions, and a comparative analysis with modern alternatives to guide researchers in making informed decisions.

Reagent Overview and Properties

$\text{KCu}(\text{CN})_2$ is a white, crystalline solid formed by the dissolution of cuprous cyanide (CuCN) in an aqueous solution of potassium cyanide (KCN).^[1] In this complex, a central copper(I) ion is coordinated by two cyanide ligands, forming the dicyanocuprate(I) anion, $[\text{Cu}(\text{CN})_2]^-$.^[1]

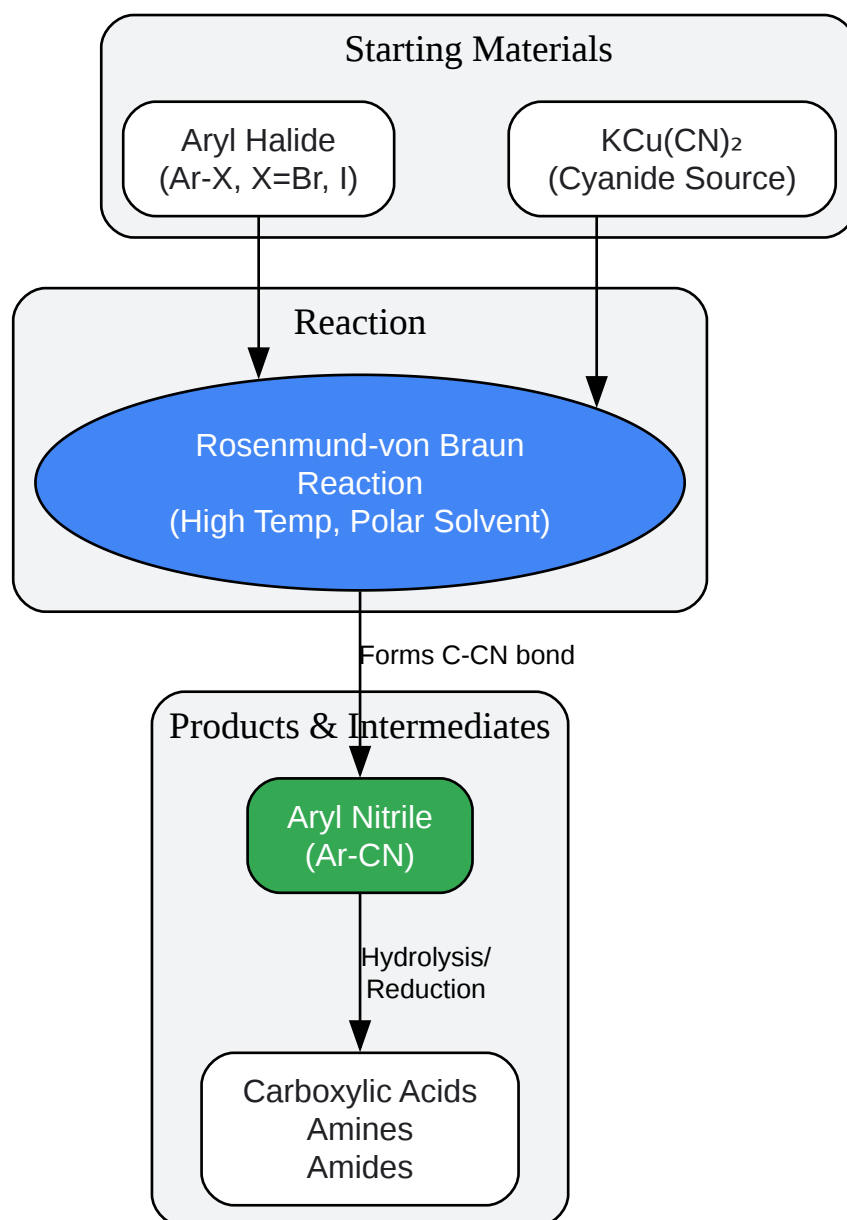
Table 1: Physical and Chemical Properties of $\text{KCu}(\text{CN})_2$

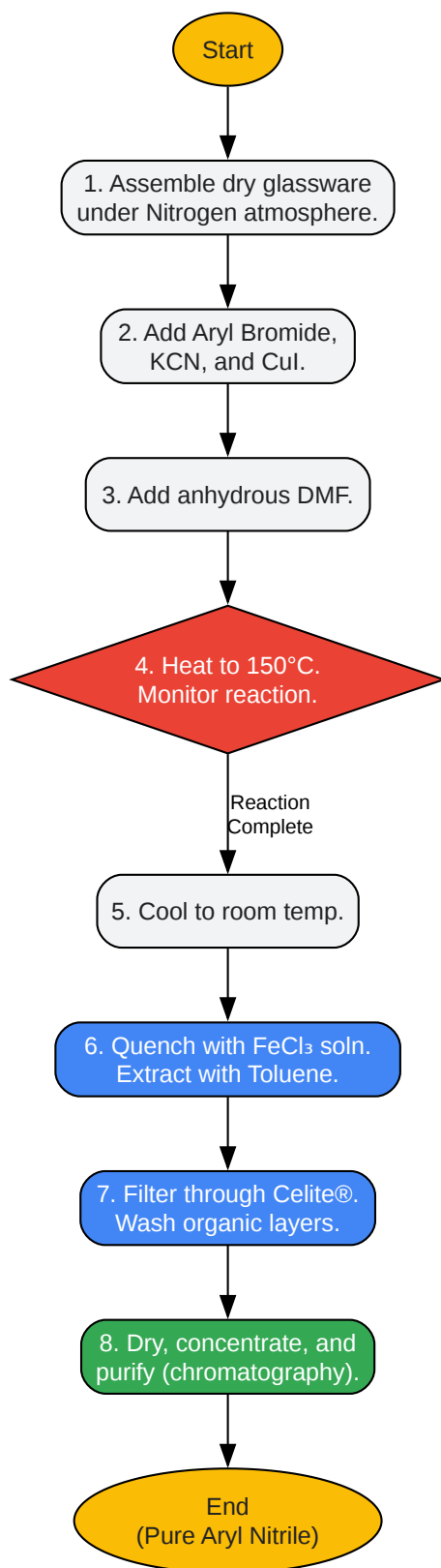
Property	Value
Chemical Formula	$\text{KCu}(\text{CN})_2$ ^{[1][9]}
IUPAC Name	Potassium dicyanocuprate(I) ^[1]
Synonyms	Potassium copper(I) cyanide, Potassium cuprocyanide ^{[1][10]}
CAS Number	13682-73-0 ^[1]
Molar Mass	154.68 g/mol ^[10]
Appearance	White crystalline solid ^{[9][10]}
Solubility	Readily soluble in water ^[11]

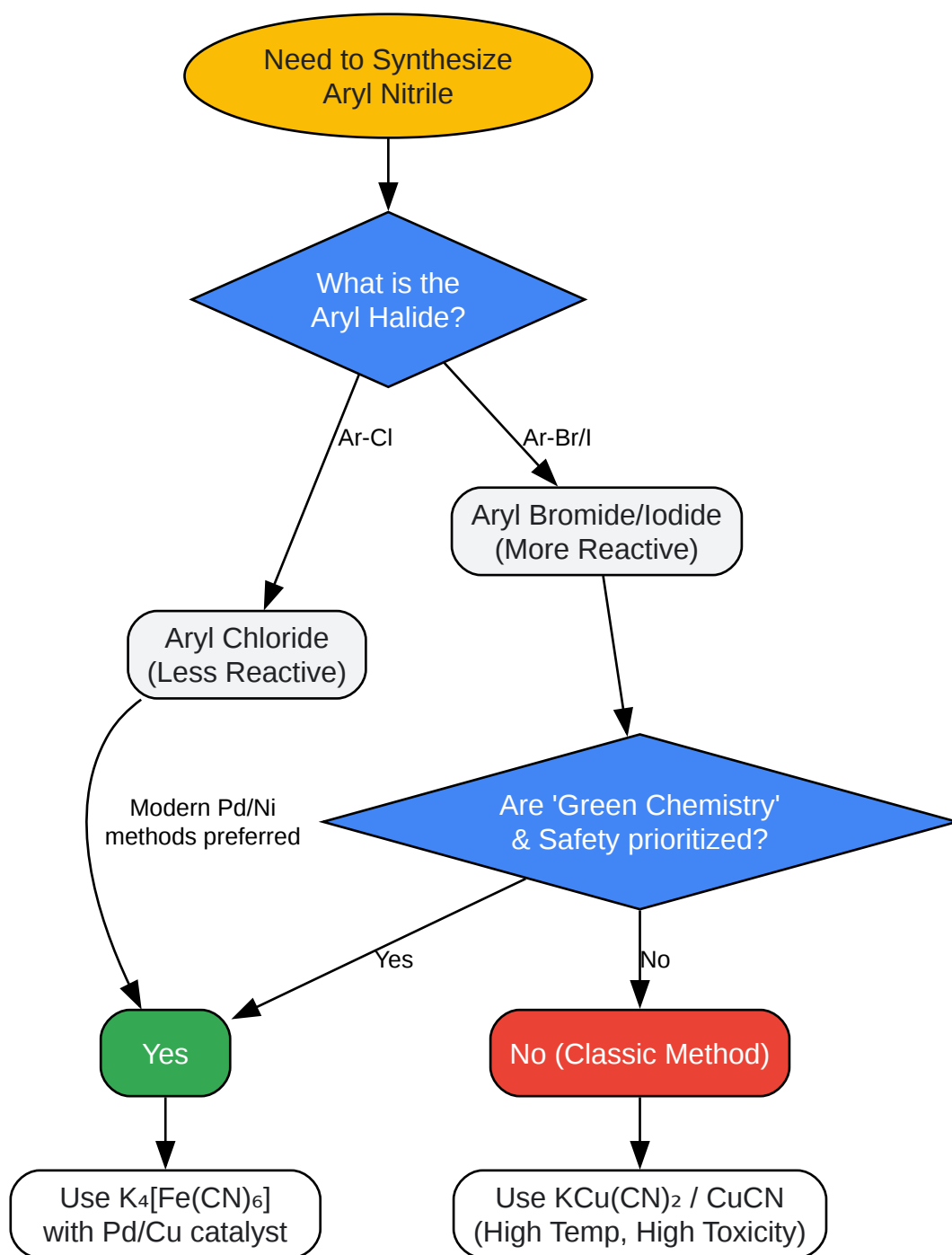
Application in Cyanation of Aryl Halides (Rosenmund-von Braun Reaction)

The primary application of $\text{KCu}(\text{CN})_2$ is in the nucleophilic substitution of halides (typically bromides or iodides) on an aromatic ring. This classic transformation requires high temperatures and is generally performed in a high-boiling polar aprotic solvent like DMF, DMAc, or NMP.

Logical Relationship: The Role of $\text{KCu}(\text{CN})_2$ in Synthesis







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